

MJO445 stability and storage best practices

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Compound of Interest

Compound Name: MJO445

Cat. No.: B3060978

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MJO445 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **MJO445**, a potent ATG4B inhibitor. Adherence to these best practices is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **MJO445**?

A1: Solid **MJO445** is typically shipped at room temperature and should be stored at -20°C for long-term stability, which can be effective for up to three years.^[1] For short-term storage, 4°C is acceptable for up to two years.^[1] Always refer to the Certificate of Analysis (CofA) provided by the supplier for specific lot-dependent recommendations.

Q2: How should I prepare and store **MJO445** stock solutions?

A2: **MJO445** stock solutions are typically prepared in a high-quality, anhydrous solvent such as DMSO. To minimize degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^[1] Store these aliquots in tightly sealed vials at -80°C for up to six months or at -20°C for up to one month.^{[1][2]} Stock solutions should be protected from light.^[2]

Q3: What is the stability of the thiourea moiety in **MJO445**?

A3: The thiourea functional group in **MJO445** is generally considered stable for cell-based and in vivo applications.[3] Thiourea-containing compounds play a significant role in medicinal chemistry due to their ability to form stable hydrogen bonds with biological targets.[4] However, like all reagents, its stability can be influenced by specific experimental conditions.

Q4: Can **MJO445** be stored at room temperature?

A4: While **MJO445** is shipped at room temperature, long-term storage at ambient temperatures is not recommended.[2] For optimal stability of the solid compound, storage at -20°C is advised.[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent or lower-than-expected activity of MJO445 in assays.	Compound degradation due to improper storage.	Ensure solid MJO445 is stored at -20°C and stock solutions are aliquoted and stored at -80°C. Avoid repeated freeze-thaw cycles.
Compound degradation due to light exposure.	Protect stock solutions and experimental setups from direct light.	
Incorrect solvent or solvent quality.	Use high-purity, anhydrous solvents like DMSO for preparing stock solutions. Ensure the final solvent concentration in the assay is compatible with the experimental system (typically <0.5% DMSO for cell-based assays). [1]	
Precipitation observed in stock solution upon thawing.	Low solubility in the chosen solvent or supersaturation.	Gently warm the vial and vortex to redissolve the compound. If precipitation persists, consider preparing a fresh stock solution at a slightly lower concentration. Ensure the solution is fully dissolved before use.
Freeze-thaw cycles causing precipitation.	Always aliquot stock solutions after preparation to minimize freeze-thaw events. [1]	
Variability in results between experiments.	Inconsistent concentration of MJO445.	Centrifuge the vial of solid MJO445 before opening to ensure all powder is at the bottom. [1] Calibrate pipettes

regularly and ensure accurate dilution of stock solutions.

Degradation of MJO445 in working solutions.

Prepare fresh working solutions from a frozen stock aliquot for each experiment. Do not store diluted working solutions for extended periods.

Storage and Stability Data Summary

Form	Storage Temperature	Recommended Duration	Key Considerations
Solid	-20°C	Up to 3 years[1]	Keep in a tightly sealed, light-protective container.
4°C	Up to 2 years[1]	Suitable for shorter-term storage.	
Stock Solution (in DMSO)	-80°C	Up to 6 months[1][2]	Aliquot into single-use volumes to avoid freeze-thaw cycles. Protect from light.[1][2]
-20°C	Up to 1 month[1][2]	Aliquot into single-use volumes. Protect from light.[1][2]	

Experimental Protocols

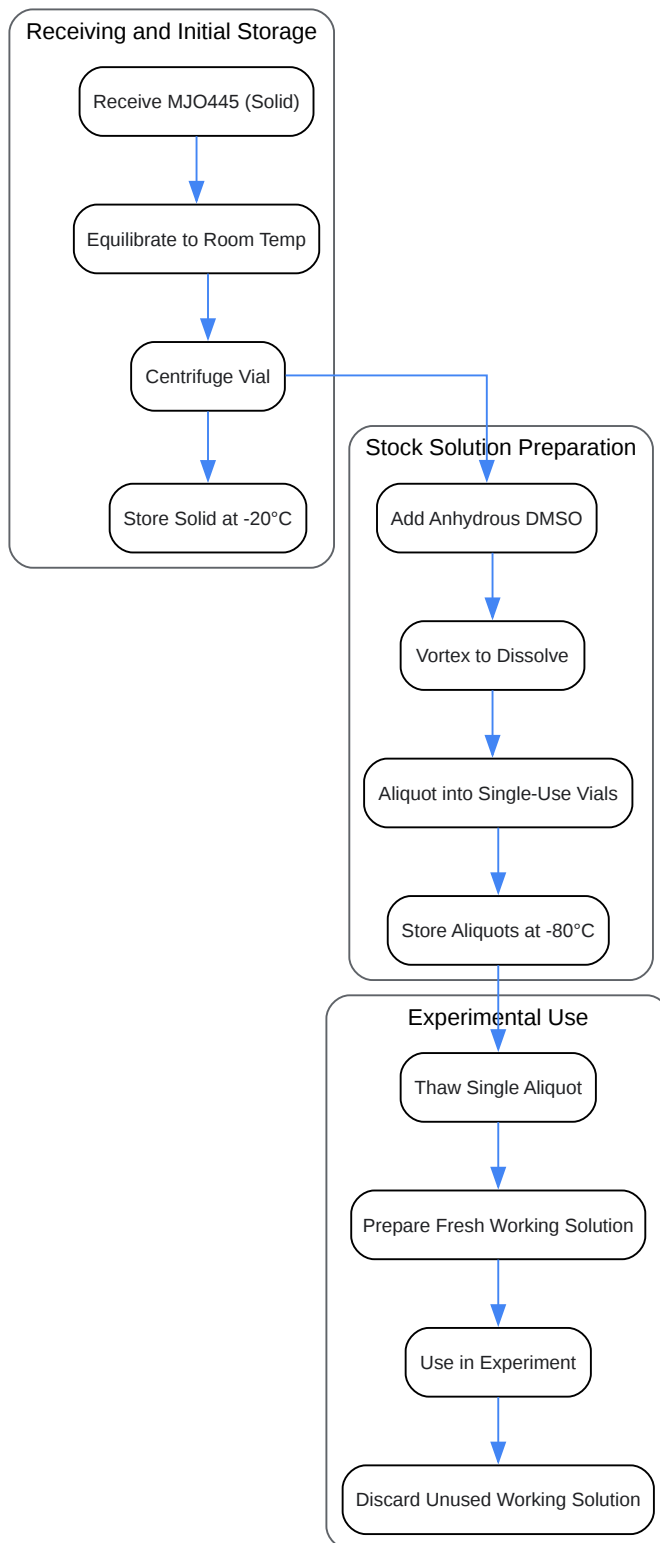
Protocol for Preparation of MJO445 Stock Solution

- Acclimatization: Allow the vial of solid **MJO445** to equilibrate to room temperature for at least 20 minutes before opening to prevent condensation of atmospheric moisture.
- Centrifugation: Briefly centrifuge the vial to ensure all the powder is collected at the bottom.
[1]

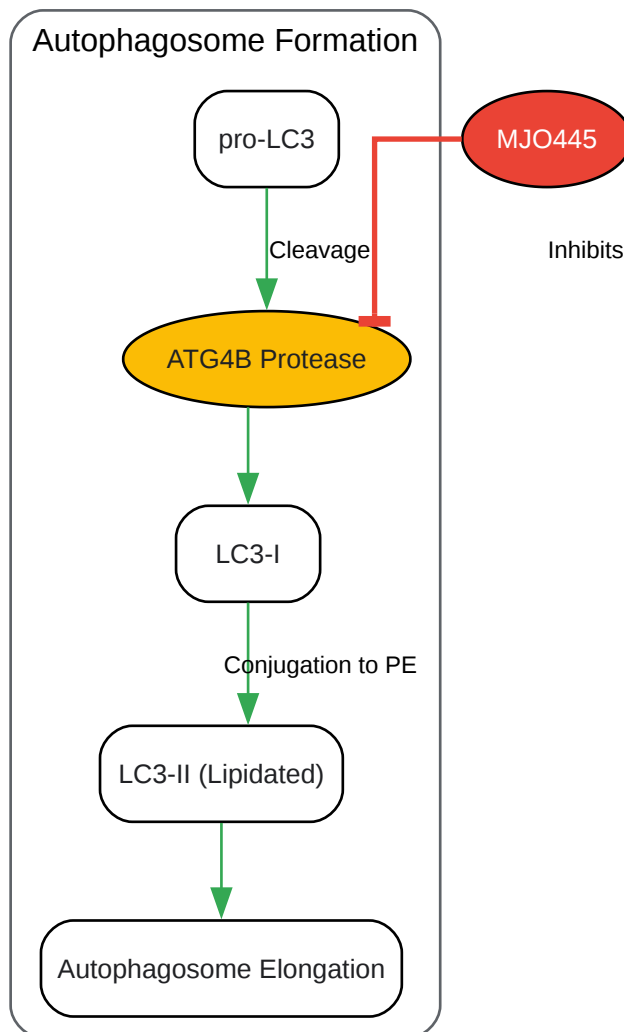
- **Solvent Addition:** Under sterile conditions, add the calculated volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary.
- **Aliquoting:** Dispense the stock solution into single-use, light-protective, and tightly sealed vials.
- **Storage:** Store the aliquots at -80°C for long-term use or -20°C for short-term use.

Visualized Workflows and Pathways

MJO445 Handling and Storage Workflow



MJO445 Mechanism in Autophagy Pathway



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References

- 1. captivatebio.com [captivatebio.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. researchgate.net [researchgate.net]
- 4. Recent advances in urea- and thiourea-containing compounds: focus on innovative approaches in medicinal chemistry and organic synthesis - PMC [pmc.ncbi.nlm.nih.gov]
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